

Application Notes and Protocols for MY-1442 in Xenograft Models

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and protocol for the use of **MY-1442**, a novel tubulin polymerization inhibitor, in preclinical xenograft models. The information is based on preclinical data demonstrating its anti-tumor activity in a gastric cancer model.

Introduction

MY-1442 is a coumarin-based derivative that acts as a potent inhibitor of tubulin polymerization.[1] Developed by Zhengzhou University, this small molecule targets the colchicine binding site on β-tubulin, leading to cell cycle arrest and apoptosis in cancer cells. Preclinical studies have demonstrated significant anti-proliferative and anti-migration effects in gastric cancer cell lines and noteworthy tumor growth inhibition in a xenograft model.[1]

Mechanism of Action

MY-1442 exerts its anti-cancer effects by disrupting microtubule dynamics, which are crucial for various cellular processes, including cell division, intracellular transport, and maintenance of cell shape.

- Binding Target: MY-1442 directly binds to the colchicine binding site of β-tubulin.[1]
- Effect: This binding inhibits the polymerization of tubulin into microtubules.[1]
- Cellular Consequences: The disruption of microtubule formation leads to:



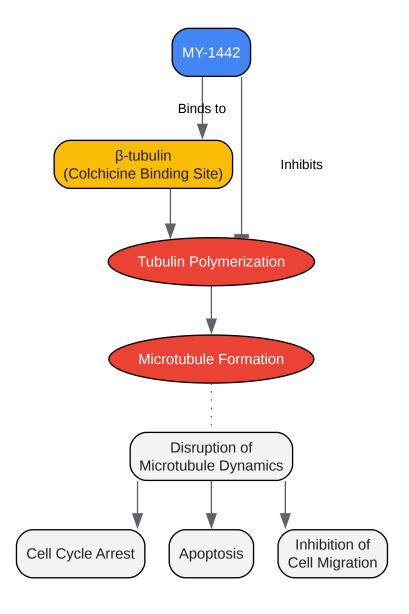




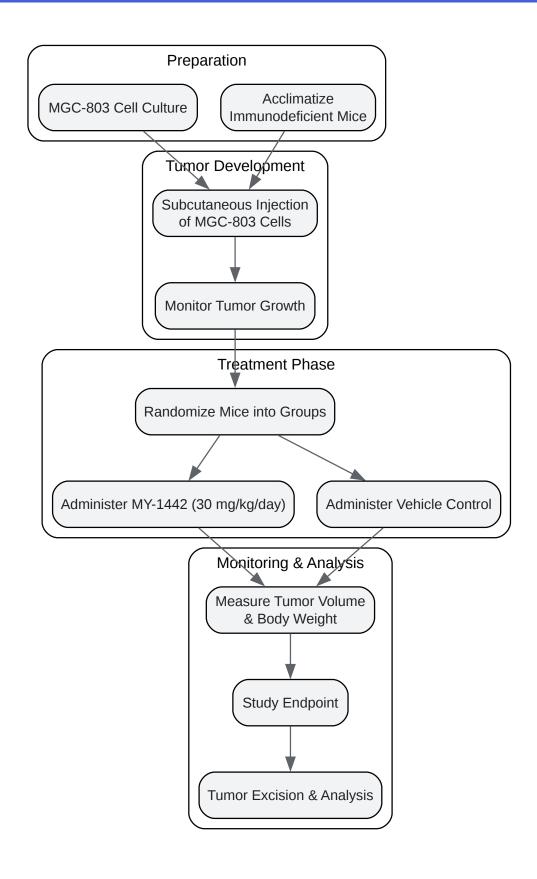
- Cell cycle arrest
- Induction of apoptosis
- Inhibition of cell migration

Below is a diagram illustrating the proposed signaling pathway for **MY-1442**'s mechanism of action.









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